

(2-Bromothiazol-4-yl)methanol: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Bromothiazol-4-yl)methanol

Cat. No.: B151087

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **(2-Bromothiazol-4-yl)methanol**. A comprehensive Safety Data Sheet (SDS) with complete quantitative toxicological and flammability data is not publicly available at the time of this writing. The information herein is compiled from supplier data for **(2-Bromothiazol-4-yl)methanol** and Safety Data Sheets for structurally similar compounds. This guide should be used as a supplement to, and not a replacement for, a thorough risk assessment and adherence to all applicable laboratory safety protocols and regulations.

Chemical Identification and Physical Properties

(2-Bromothiazol-4-yl)methanol is a heterocyclic organic compound utilized as a building block in the synthesis of pharmaceuticals and other specialty chemicals. Understanding its fundamental properties is the first step in ensuring its safe handling.

Property	Value	Reference
CAS Number	5198-86-7	[1]
Molecular Formula	C ₄ H ₄ BrNOS	[1]
Molecular Weight	194.05 g/mol	[1]
Appearance	Light yellow liquid	[1]
Purity	≥ 95% (NMR)	[1]
Boiling Point	56 °C at 10 Torr	[2]
Density	1.899 ± 0.06 g/cm ³ (Predicted)	[2]
Storage	Store at 0-8 °C	[1]

Hazard Identification and Classification

While a specific GHS classification for **(2-Bromothiazol-4-yl)methanol** is not readily available, data from structurally similar compounds, such as (2-Bromo-4-methylthiazol-5-yl)methanol and (4-Bromothiazol-5-yl)methanol, suggest the following potential hazards.[3][4]

Potential GHS Hazard Classification (extrapolated):

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[4]
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.[3][4]
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.[3]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System, H335: May cause respiratory irritation.[3][4]

Signal Word: Warning[4]

GHS Pictogram (extrapolated):

- Exclamation Mark (GHS07)[4]

Hazard Statements (H-Statements) (extrapolated):

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3][4]

Precautionary Statements (P-Statements) (extrapolated):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]
- P264: Wash skin thoroughly after handling.[3]
- P270: Do not eat, drink or smoke when using this product.[3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3][4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3][4]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- P330: Rinse mouth.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.

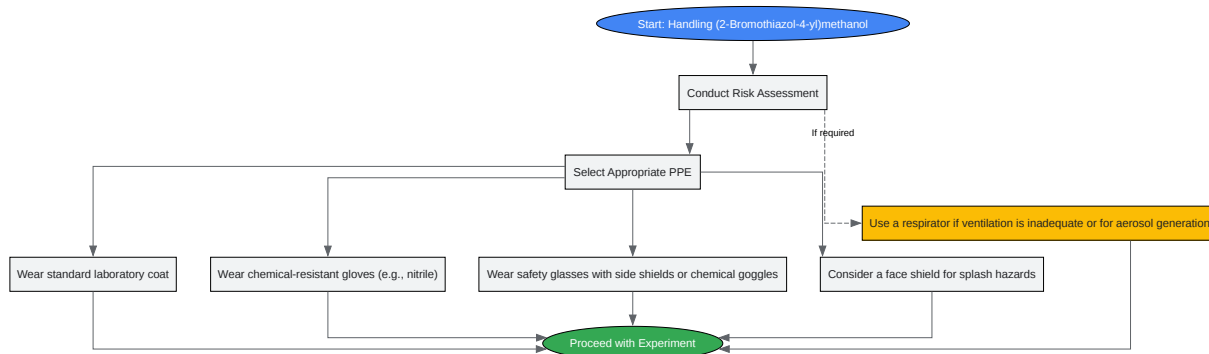
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[3]
- P405: Store locked up.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the lack of specific experimental data for **(2-Bromothiazol-4-yl)methanol**, the following protocols are based on general best practices for handling potentially hazardous laboratory chemicals.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this compound to determine the appropriate level of PPE.



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Caption: Personal Protective Equipment (PPE) selection workflow.

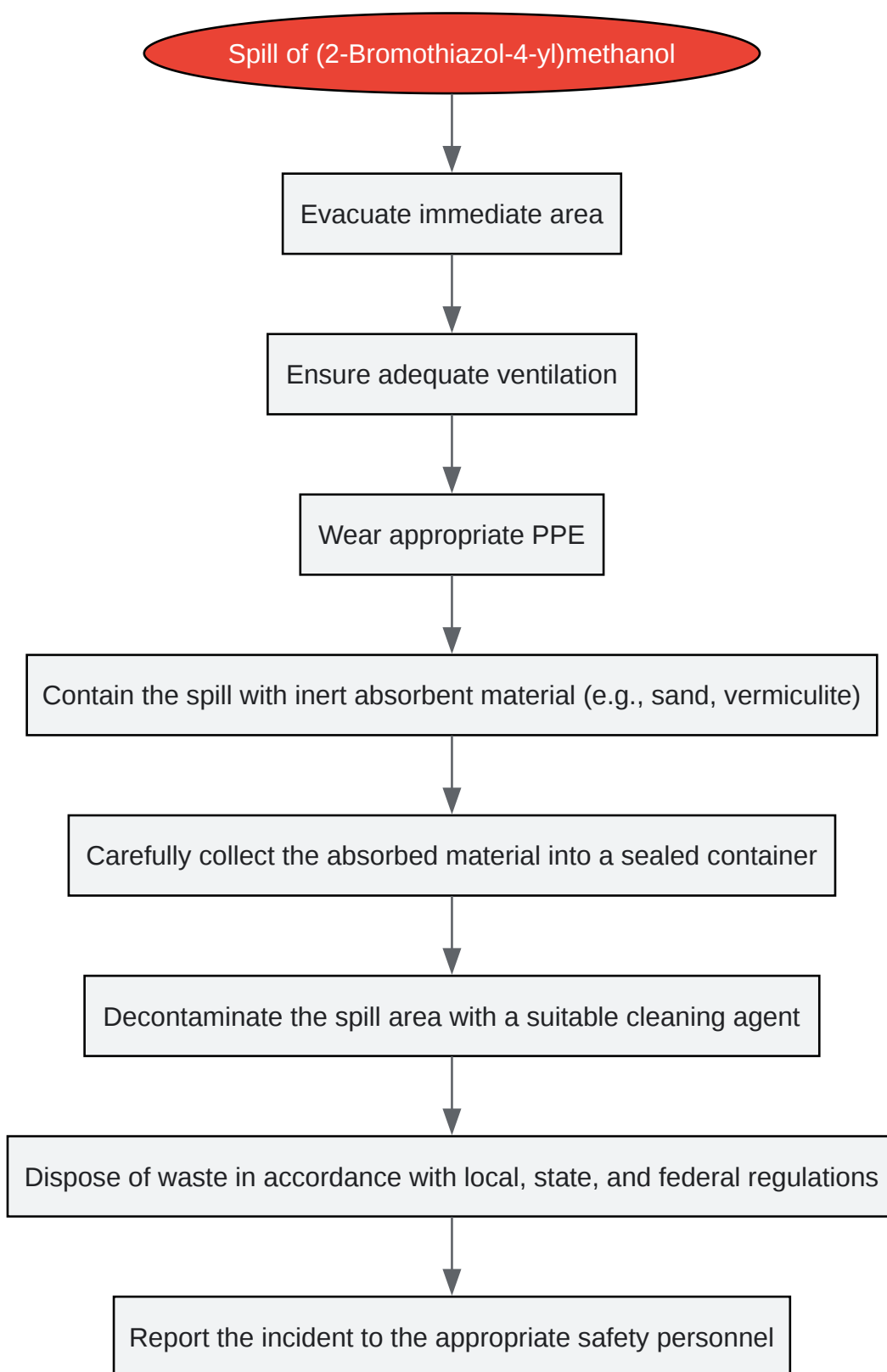
First-Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First-Aid Protocol
Inhalation	1. Remove the individual to fresh air. 2. If breathing is difficult, provide oxygen. 3. If breathing has stopped, give artificial respiration. 4. Seek immediate medical attention. [3]
Skin Contact	1. Immediately remove contaminated clothing. 2. Flush the affected area with plenty of soap and water for at least 15 minutes. 3. If skin irritation persists, seek medical attention. [3]
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention. [3]
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Never give anything by mouth to an unconscious person. 4. Seek immediate medical attention. [3]

Accidental Release Measures

Prompt and safe cleanup of spills is essential to prevent exposure and environmental contamination.



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- To cite this document: BenchChem. [(2-Bromothiazol-4-yl)methanol: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b151087#safety-and-handling-for-2-bromothiazol-4-yl-methanol\]](https://www.benchchem.com/product/b151087#safety-and-handling-for-2-bromothiazol-4-yl-methanol)

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